

Essential Safety and Operational Guide for Handling 6-Iodohept-1-ene

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Compound of Interest

Compound Name: 6-iodohept-1-ene

Cat. No.: B3048985

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **6-iodohept-1-ene** (CAS No. 18922-04-8). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Classification

6-iodohept-1-ene is a combustible liquid that can cause serious health effects. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals categorizes it with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.^{[1][2]}
- Serious Eye Damage (Category 1): Causes serious eye damage.^{[1][2]}
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.^{[1][2]}

Signal Word: Danger^{[2][3]}

Hazard Pictograms:

- Corrosion

- Irritant

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk. The following equipment must be worn at all times when handling **6-iodohex-1-ene**:

Protection Type	Specific Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	Protects against splashes that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes	Prevents skin contact, which can cause irritation.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood	Avoids inhalation of vapors that may cause respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a calibrated eye-wash station and safety shower are readily accessible.
- Work exclusively within a certified chemical fume hood to control vapor inhalation.
- Clear the workspace of any incompatible materials.

2. Handling the Chemical:

- Don the appropriate PPE as outlined in the table above.
- Carefully uncap the container to avoid splashing.
- Use only clean, dry glassware and equipment.
- Dispense the required amount of **6-iodohex-1-ene** slowly and carefully.

3. Post-Handling:

- Securely cap the container immediately after use.
- Decontaminate all work surfaces with an appropriate solvent and then wash with soap and water.
- Remove and properly dispose of contaminated gloves.
- Wash hands thoroughly with soap and water.

Disposal Plan

All waste containing **6-iodohex-1-ene** must be treated as hazardous waste.

1. Waste Segregation:

- Collect all liquid waste containing **6-iodohex-1-ene** in a dedicated, labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless compatibility has been verified.

2. Contaminated Materials:

- Any materials that have come into contact with **6-iodohex-1-ene** (e.g., pipette tips, gloves, paper towels) must be disposed of in a designated solid hazardous waste container.

3. Final Disposal:

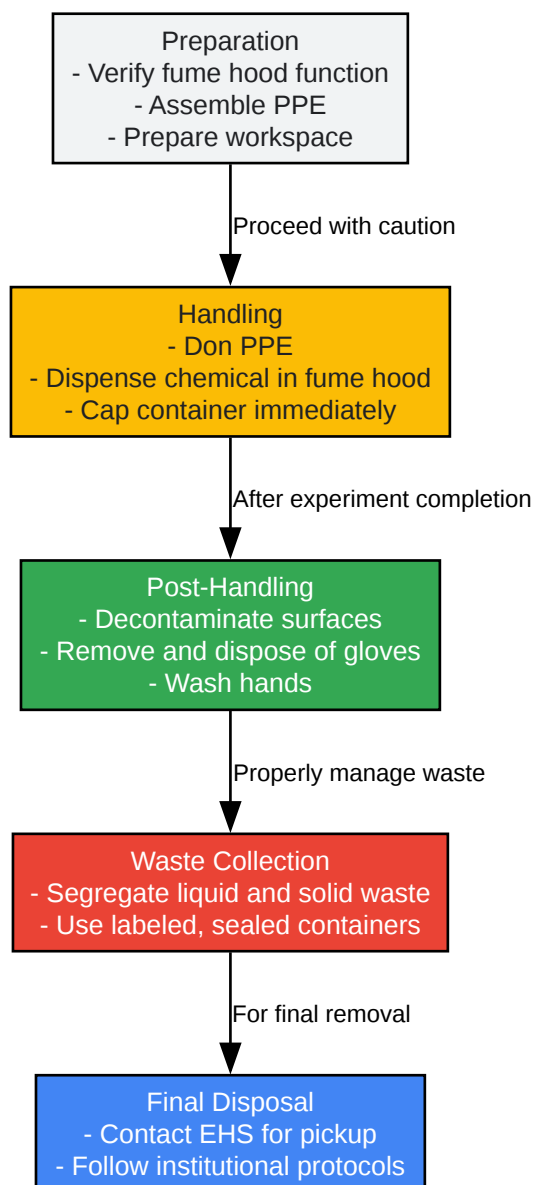
- Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) department, following all local, state, and federal regulations.

Quantitative Data Summary

Property	Value
CAS Number	18922-04-8
Molecular Formula	C ₆ H ₁₁ I
Molecular Weight	210.06 g/mol [1][2]
Physical Form	Liquid[2]
GHS Hazard Codes	H315, H318, H335[2][3]
Storage Class	Combustible liquids (10)[2][3]

Experimental Workflow and Safety Protocol

The following diagram outlines the logical flow for safely handling **6-iodohex-1-ene** from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **6-iodohex-1-ene**.

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References

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- 2. 6-Iodo-1-hexene ≥98.0% (GC) | 18922-04-8 [sigmaaldrich.com]
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